

# Pritelivir mesylate hydrate molecular weight

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## Compound of Interest

Compound Name: Pritelivir mesylate hydrate

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## An In-depth Technical Guide to the Molecular Properties of Pritelivir Mesylate Hydrate

This technical guide provides a comprehensive overview of the molecular characteristics of **pritelivir mesylate hydrate**, a potent antiviral agent under investigation for the treatment of herpes simplex virus (HSV) infections. The document is intended for researchers, scientists, and professionals in the field of drug development, offering key data on its molecular weight and related properties.

## Quantitative Molecular Data

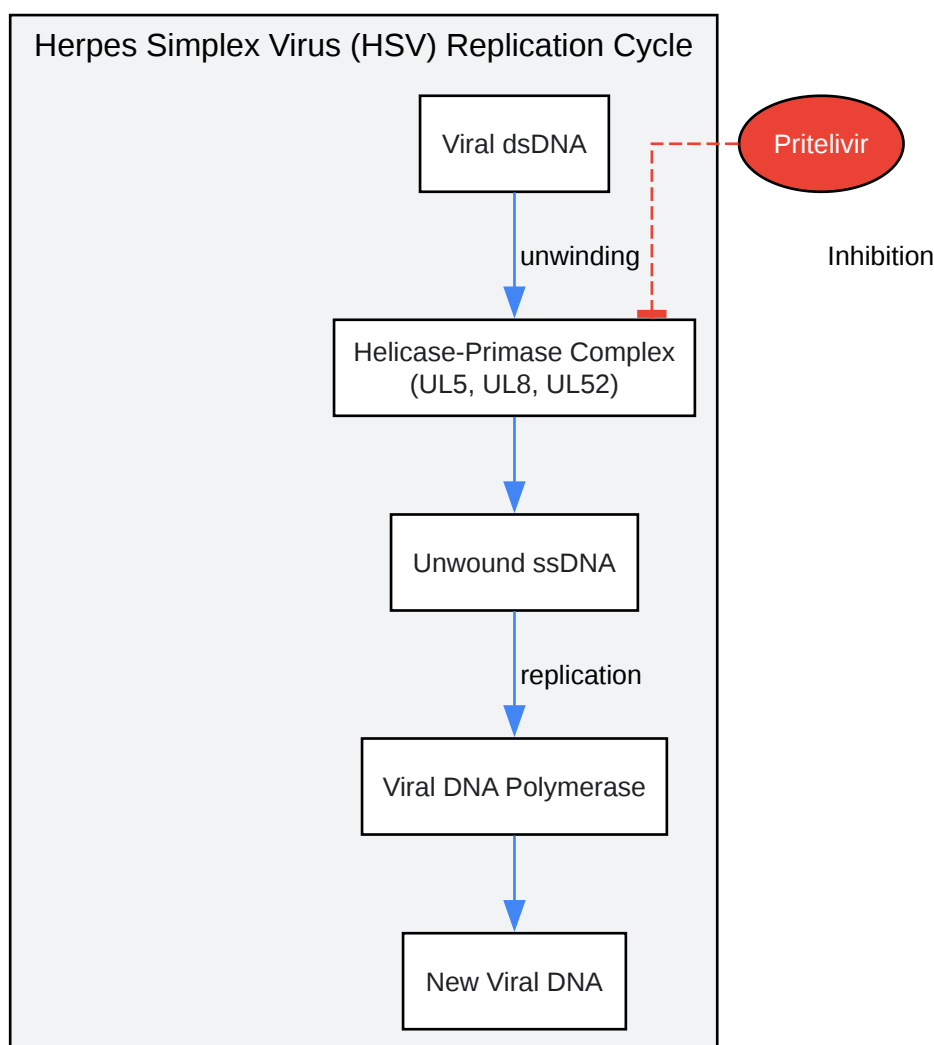
Pritelivir has been synthesized in various forms, including the free base, a mesylate salt, and a hydrated mesylate salt. The molecular weight and formula differ for each form, as detailed in the table below. This information is crucial for accurate preparation of solutions, dosage calculations, and interpretation of experimental results.

Compound Name	Molecular Formula	Molecular Weight ( g/mol )
Pritelivir (free base)	C18H18N4O3S2	402.49[1][2][3][4]
Pritelivir Mesylate (anhydrous)	C19H22N4O6S3	498.59[5] or 498.6[6][7]
Pritelivir Mesylate Hydrate	C19H24N4O7S3	516.61[8][9][10]

## Mechanism of Action

Pritelivir is a first-in-class antiviral drug that acts as a helicase-primase inhibitor.[1][2][5] Unlike nucleoside analogues which target viral DNA polymerase, pritelivir directly inhibits the viral

helicase-primase complex, which is essential for the replication of the herpes simplex virus.[1] [5] This complex is responsible for unwinding the double-stranded viral DNA and synthesizing RNA primers, which are necessary steps for DNA replication. By inhibiting this complex, pritelivir effectively halts viral replication. This novel mechanism of action makes it a promising candidate for the treatment of HSV infections, including those caused by strains resistant to other antiviral drugs.



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Caption: Mechanism of action of Pritelivir in inhibiting HSV replication.

## Experimental Protocols

Detailed experimental protocols for the determination of the molecular weight of **pritelivir mesylate hydrate** are not publicly available in the cited literature. The reported molecular weights are based on standard analytical techniques performed during drug development and manufacturing, such as mass spectrometry and elemental analysis. These methods are fundamental in chemical characterization to confirm the identity, purity, and structure of a new chemical entity.

**Mass Spectrometry:** This technique would be used to determine the mass-to-charge ratio of the ionized compound, providing a highly accurate molecular weight.

**Elemental Analysis:** This method determines the percentage composition of elements (carbon, hydrogen, nitrogen, sulfur, etc.) in the compound. The experimental percentages are then compared to the theoretical percentages calculated from the proposed molecular formula to confirm its composition.

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